

Application of Orbifloxacin-d4 in Food Safety Testing for Fluoroquinolones

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Orbifloxacin-d4*

Cat. No.: *B15560664*

[Get Quote](#)

Application Note and Protocol

Introduction

Fluoroquinolones are a class of broad-spectrum synthetic antibiotics widely used in veterinary medicine to treat bacterial infections in food-producing animals. The potential for residues of these drugs to remain in food products such as meat, milk, and eggs is a significant food safety concern due to the risks of allergic reactions in sensitive individuals and the development of antibiotic-resistant bacteria. Regulatory bodies worldwide have established maximum residue limits (MRLs) for fluoroquinolones in various food commodities.

To ensure compliance with these regulations and safeguard public health, sensitive and reliable analytical methods are essential for the routine monitoring of fluoroquinolone residues in food. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) has become the gold standard for this purpose due to its high selectivity and sensitivity. The use of stable isotope-labeled internal standards, such as **Orbifloxacin-d4**, is crucial for accurate quantification. **Orbifloxacin-d4**, a deuterated analog of the fluoroquinolone orbifloxacin, mimics the chemical behavior of the target analytes during sample preparation and ionization, thereby compensating for matrix effects and variations in instrument response. This application note provides a detailed protocol for the determination of fluoroquinolone residues in various food matrices using **Orbifloxacin-d4** as an internal standard.

Principle

This method involves the extraction of fluoroquinolone residues from a homogenized food sample, followed by a cleanup step to remove interfering matrix components. The final extract is then analyzed by LC-MS/MS. **Orbifloxacin-d4** is added to the sample at the beginning of the procedure to serve as an internal standard for the quantification of target fluoroquinolone analytes. Quantification is achieved by comparing the peak area ratio of the target analyte to that of the internal standard against a calibration curve prepared in a blank matrix extract.

Featured Analytes

This protocol is suitable for the analysis of a range of fluoroquinolones, including but not limited to:

- Ciprofloxacin
- Danofloxacin
- Enrofloxacin
- Norfloxacin
- Ofloxacin
- Sarafloxacin
- Orbifloxacin

Experimental Protocols

Protocol 1: Analysis of Fluoroquinolones in Meat (e.g., Chicken, Pork, Beef) using QuEChERS

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach for sample preparation.^{[1][2][3][4][5]}

1. Sample Preparation and Extraction:

- Homogenize a representative portion of the meat sample.

- Weigh 5 g (\pm 0.1 g) of the homogenized sample into a 50 mL polypropylene centrifuge tube.
- Add 100 μ L of the **Orbifloxacin-d4** internal standard working solution (e.g., 1 μ g/mL).
- Add 10 mL of 1% acetic acid in acetonitrile.
- Add the contents of a QuEChERS extraction salt packet (e.g., 4 g MgSO₄, 1 g NaCl, 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate).
- Cap the tube tightly and shake vigorously for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.

2. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer 1 mL of the supernatant (acetonitrile layer) to a 2 mL d-SPE tube containing a mixture of primary secondary amine (PSA) sorbent and C18 sorbent (e.g., 150 mg MgSO₄, 50 mg PSA, 50 mg C18).
- Vortex for 30 seconds.
- Centrifuge at 10,000 rpm for 5 minutes.
- Filter the supernatant through a 0.22 μ m syringe filter into an autosampler vial for LC-MS/MS analysis.

Protocol 2: Analysis of Fluoroquinolones in Milk using Solid-Phase Extraction (SPE)

This protocol is suitable for the analysis of fluoroquinolone residues in milk and milk products.

[6]

1. Sample Preparation and Extraction:

- Pipette 5 mL of milk into a 50 mL polypropylene centrifuge tube.
- Add 100 μ L of the **Orbifloxacin-d4** internal standard working solution (e.g., 1 μ g/mL).

- Add 10 mL of acetonitrile.
- Vortex for 1 minute to precipitate proteins.
- Centrifuge at 4000 rpm for 10 minutes.
- Collect the supernatant and dilute with 20 mL of water.

2. Solid-Phase Extraction (SPE) Cleanup:

- Condition an Oasis HLB SPE cartridge (e.g., 60 mg, 3 mL) with 3 mL of methanol followed by 3 mL of water.
- Load the diluted extract onto the SPE cartridge at a flow rate of 1-2 mL/min.
- Wash the cartridge with 3 mL of water.
- Dry the cartridge under vacuum for 5 minutes.
- Elute the analytes with 4 mL of methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of the initial mobile phase and filter through a 0.22 µm syringe filter into an autosampler vial.

LC-MS/MS Instrumental Conditions

Liquid Chromatography (LC) Parameters:

Parameter	Value
Column	C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 2.6 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Column Temperature	40°C
Gradient Program	0-1 min (5% B), 1-8 min (5-95% B), 8-10 min (95% B), 10.1-12 min (5% B)

Mass Spectrometry (MS) Parameters:

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Ion Source Temp.	500°C
Capillary Voltage	3.5 kV
Scan Type	Multiple Reaction Monitoring (MRM)

MRM Transitions for Target Analytes and Internal Standard:

Analyte	Precursor Ion (m/z)	Product Ion 1 (m/z)	Product Ion 2 (m/z)
Ciprofloxacin	332.1	314.1	288.1
Danofloxacin	358.1	340.1	299.1
Enrofloxacin	360.1	342.1	316.1
Norfloxacin	320.1	302.1	276.1
Ofloxacin	362.1	318.1	261.1
Sarafloxacin	386.1	368.1	325.1
Orbifloxacin	396.1	378.1	352.1
Orbifloxacin-d4 (IS)	400.1	382.1	356.1

Note: The specific MRM transitions and collision energies should be optimized for the instrument in use.

Data Presentation

The following tables summarize typical performance data for the analysis of fluoroquinolones in food matrices using a stable isotope-labeled internal standard.

Table 1: Method Detection and Quantification Limits

Analyte	Limit of Detection (LOD) (µg/kg)	Limit of Quantification (LOQ) (µg/kg)
Ciprofloxacin	0.1 - 0.5	0.3 - 1.5
Danofloxacin	0.2 - 0.8	0.6 - 2.4
Enrofloxacin	0.1 - 0.6	0.3 - 1.8
Norfloxacin	0.1 - 0.5	0.3 - 1.5
Ofloxacin	0.2 - 0.7	0.6 - 2.1
Sarafloxacin	0.3 - 1.0	0.9 - 3.0
Orbifloxacin	0.2 - 0.6	0.6 - 1.8

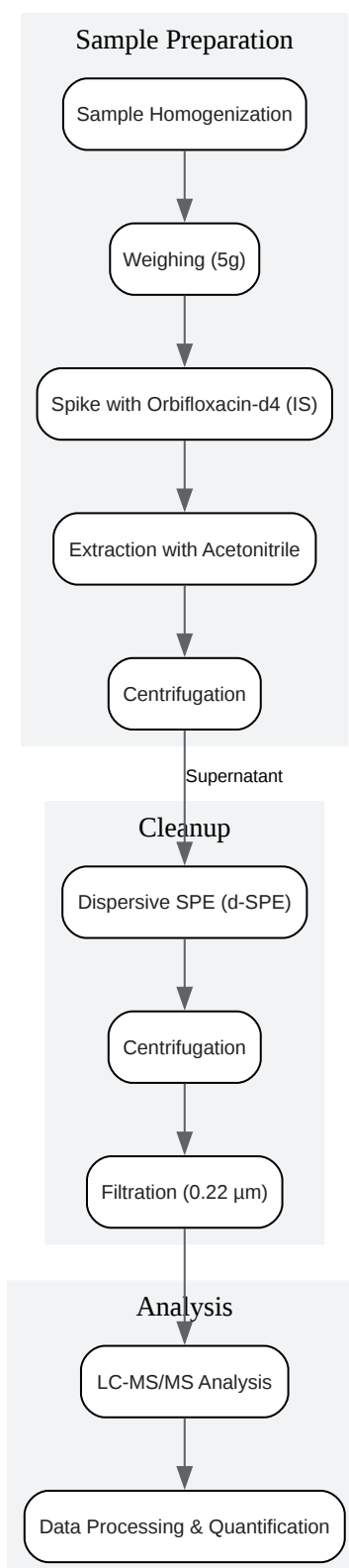
Data compiled from various studies on fluoroquinolone analysis in food.

Table 2: Recovery and Precision Data in Spiked Chicken Muscle (n=6)

Analyte	Spiking Level (µg/kg)	Mean Recovery (%)	Relative Standard Deviation (RSD) (%)
Ciprofloxacin	5	95.2	4.8
	10	98.1	
Enrofloxacin	5	92.8	5.1
	10	96.5	
Orbifloxacin	5	94.1	4.5
	10	97.3	

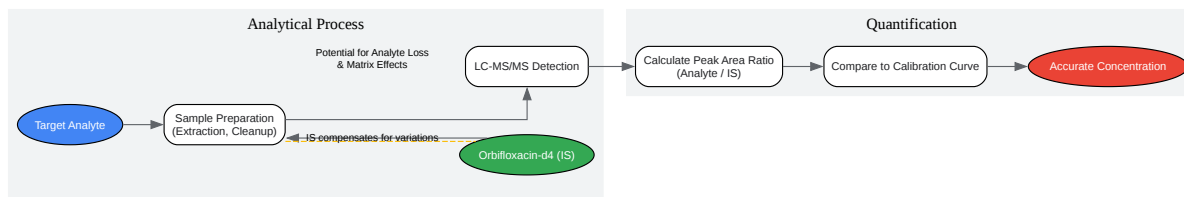
Representative data based on typical method performance.

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Experimental workflow for fluoroquinolone analysis.



[Click to download full resolution via product page](#)

Caption: Logic of using an internal standard for accurate quantification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Development of a QuEChERS–HPLC–FLD Procedure for the Simultaneous Detection of Residues of Florfenicol, Its Metabolite Florfenicol Amine, and Three Fluoroquinolones in Eggs - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Optimization of QuEChERS Method for Antibiotic Residue Analysis in Animal Foods via Response Surface Methodology | MDPI [mdpi.com]
- 3. Simultaneous determination of six fluoroquinolones in milk by validated QuEChERS-DLLME HPLC-FLD - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 4. mjas.analis.com.my [mjas.analis.com.my]
- 5. agilrom.ro [agilrom.ro]
- 6. gsbooks.gs.kku.ac.th [gsbooks.gs.kku.ac.th]
- To cite this document: BenchChem. [Application of Orbifloxacin-d4 in Food Safety Testing for Fluoroquinolones]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15560664#application-of-orbifloxacin-d4-in-food-safety-testing-for-fluoroquinolones>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com